

# Essential Safety and Logistics for Handling N-acetyl-D-valine

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	N-acetyl-D-valine	
Cat. No.:	B556423	Get Quote

For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of laboratory chemicals is paramount. This guide provides immediate, essential safety and logistical information for **N-acetyl-D-valine**, including operational procedures and disposal plans to foster a secure research environment.

## **Personal Protective Equipment (PPE)**

When handling **N-acetyl-D-valine**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure safety. The following personal protective equipment is required:

- Eye Protection: Safety glasses with side shields are the minimum requirement.[1] For tasks with a higher risk of splashing, chemical safety goggles and a face shield should be worn.[1]
  [2][3] All eye and face protection must be marked with "Z87" to signify adherence to ANSI Z87.1 standards.[1]
- Hand Protection: Disposable nitrile gloves are recommended for incidental contact and should be removed immediately after any chemical contact, followed by hand washing.[1]
   For tasks with a higher risk of exposure, double-gloving or using more robust chemicalresistant gloves is advised.
- Body Protection: A standard laboratory coat should be worn and kept buttoned to protect clothing and skin from potential splashes and spills.[2][3]



- Respiratory Protection: If working in a poorly ventilated area or if dust formation is likely, a NIOSH-approved respirator (e.g., N95) is necessary to prevent respiratory irritation.[2][4][5]
- Footwear: Closed-toe shoes are mandatory to protect against spills and falling objects.[2][6]

## **Chemical Safety and Hazard Information**

**N-acetyl-D-valine** is classified with the following hazards:

- Causes skin irritation.[4][5][7]
- May cause an allergic skin reaction.[4][5][7]
- Causes serious eye irritation.[4][5][7]
- May cause respiratory irritation.[4][5][7]

Summary of Physical and Chemical Properties

Property	Value
Molecular Formula	C7H13NO3
Molecular Weight	159.18 g/mol [7]
Appearance	White, solid crystalline[8]
Melting Point	100 - 102 °C / 212 - 215.6 °F[8]
Boiling Point	362.2 ± 25.0 °C (Predicted)[5]
Flash Point	172.8 ± 23.2 °C[5]
Water Solubility	0.35 M[5]

## **Operational Plan: Step-by-Step Handling Protocol**

- 1. Preparation and Engineering Controls:
- Ensure adequate ventilation in the work area.[4][9] Handling should ideally be performed in a chemical fume hood to minimize inhalation risk.



- Before starting, ensure all necessary PPE is readily available and in good condition.
- Locate the nearest eyewash station and safety shower and confirm they are operational.
- 2. Handling N-acetyl-D-valine:
- Avoid direct contact with skin, eyes, and clothing.[8][9]
- Minimize dust formation during handling and weighing.[4][8][9]
- Use non-sparking tools to prevent ignition sources.
- 3. Storage:
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][8]
- Recommended storage temperature is -20°C.[5]
- Store away from incompatible materials and foodstuff containers.[5][10]
- 4. First Aid Measures:
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[8] If eye irritation persists, seek medical attention.[4]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[8] If skin irritation or a rash occurs, get medical advice.[4]
- Inhalation: Move the person to fresh air.[5][8] If symptoms occur, get medical attention.
- Ingestion: Clean the mouth with water and drink plenty of water afterward.[8] Seek medical attention if you feel unwell.


## **Disposal Plan**

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[4][5]
- Contaminated packaging should be treated as the chemical itself.



• Do not release into the environment.[4][9]

## Experimental Workflow for Handling N-acetyl-D-valine



Click to download full resolution via product page

Caption: Workflow for safe handling of **N-acetyl-D-valine**.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.





### References

- 1. Personal Protective Equipment Requirements for Laboratories Environmental Health and Safety [ehs.ncsu.edu]
- 2. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 3. westlab.com.au [westlab.com.au]
- 4. fishersci.com [fishersci.com]
- 5. echemi.com [echemi.com]
- 6. ba.auburn.edu [ba.auburn.edu]
- 7. N-acetyl-D-valine | C7H13NO3 | CID 76475 PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. carlroth.com [carlroth.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling N-acetyl-D-valine]. BenchChem, [2025]. [Online PDF]. Available at:
  [https://www.benchchem.com/product/b556423#personal-protective-equipment-for-handling-n-acetyl-d-valine]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



## Safety Operating Guide

Check Availability & Pricing

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com